

Navigating the Synthesis Landscape: A Researcher's Guide to DMAPA Health and Safety

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Compound of Interest

Compound Name: *Dmmpa*

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This technical guide provides a comprehensive overview of the health and safety considerations for N,N-Dimethylaminopropylamine (DMAPA), a versatile diamine intermediate used in the synthesis of a wide range of compounds, including surfactants, corrosion inhibitors, and pharmaceuticals.^{[1][2][3]} Aimed at researchers, scientists, and drug development professionals, this document consolidates critical safety data, outlines detailed handling protocols, and offers visual aids to ensure safe laboratory practices.

Section 1: Chemical and Physical Properties

DMAPA is a colorless to yellow liquid with a characteristic amine-like odor.^[4] It is completely miscible with water and many organic solvents.^{[1][2][5][6]} Understanding its physical and chemical properties is the first step in safe handling.

Property	Value
Molecular Formula	C5H14N2
Molecular Weight	102.18 g/mol [5]
Boiling Point	133-135 °C[5][7]
Melting/Freezing Point	< -50 °C[5]
Flash Point	32-35 °C (closed cup)[5][7][8]
Vapor Pressure	5-7 hPa at 20 °C[5][7]
Density	0.812-0.82 g/cm ³ at 20-25 °C[5][7]
Water Solubility	Completely soluble/miscible[1][2][4][5][6]
log Pow (n-octanol/water)	-0.4[7]
Auto-ignition Temperature	215-220 °C[9][10]
Explosive Limits	2.3% - 12.4% (V)[7][9]
pH	12.7 (100 g/L solution at 20 °C)[7]

Section 2: Toxicological Profile

DMAPA is classified as corrosive, a skin sensitizer, and harmful if swallowed or in contact with skin.[5] Acute exposure can cause severe skin burns, eye damage, and respiratory irritation.[5][9][11]

Toxicity Endpoint	Species	Route	Value	Classification
LD50	Rat	Oral	400-410 mg/kg[5][7][12]	Harmful if swallowed[5][9]
LD50	Rat	Dermal	> 1000 mg/kg (low to moderate toxicity)[5]	Harmful in contact with skin[5][9]
LC50	Rat	Inhalation	> 4 ppm (4 h)[7]	May cause respiratory irritation[5]
Skin Corrosion/Irritation	Rabbit	Dermal	Corrosive[7]	Causes severe skin burns[5][9][11]
Eye Damage/Irritation	Rabbit	Ocular	Corrosive[7]	Causes serious eye damage[5][9][11]
Skin Sensitization	Guinea Pig	Dermal	Sensitizer[5][13]	May cause an allergic skin reaction[5][11]

Section 3: Experimental Protocols for Key Toxicological Studies

The toxicological data for DMAPA are primarily derived from standardized OECD (Organisation for Economic Co-operation and Development) test guidelines. Understanding the methodology of these tests is crucial for interpreting the data.

OECD Test Guideline 401: Acute Oral Toxicity

This test is designed to determine the median lethal dose (LD50) of a substance when administered orally.[6] Although this specific guideline has been largely replaced by alternative methods that use fewer animals, the foundational methodology is as follows:

- Animal Selection: Typically, young adult rats of a single sex (females are often preferred) are used.[\[12\]](#)
- Fasting: Animals are fasted overnight prior to administration of the test substance.[\[5\]](#)
- Dose Administration: The substance is administered in graduated doses to several groups of animals, with one dose per group, via gavage.[\[5\]](#)
- Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes over a period of at least 14 days.[\[11\]](#) Body weight is recorded weekly.[\[11\]](#)
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.[\[5\]](#)[\[11\]](#)

OECD Test Guideline 402: Acute Dermal Toxicity

This guideline assesses the potential for a substance to cause toxicity through skin exposure.

[\[1\]](#)[\[11\]](#)

- Animal Preparation: The fur is removed from the dorsal area of the test animals (typically rats) approximately 24 hours before the test.[\[12\]](#)
- Application: The test substance is applied uniformly over a shaved area of at least 10% of the body surface.[\[11\]](#)[\[12\]](#) The area is then covered with a porous gauze dressing.
- Exposure: The substance is held in contact with the skin for a 24-hour period.[\[11\]](#)
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.[\[11\]](#)
- Necropsy: A gross necropsy is performed on all animals at the conclusion of the observation period.[\[11\]](#)

OECD Test Guideline 406: Skin Sensitization

This test is used to determine the potential of a substance to cause skin sensitization, or allergic contact dermatitis.[\[7\]](#) The Guinea Pig Maximisation Test (GPMT) is a common method.

[\[7\]](#)[\[9\]](#)

- Induction Phase:

- Intradermal Injection: The test substance, with and without an adjuvant (like Freund's Complete Adjuvant), is injected intradermally into the shoulder region of the guinea pigs.[7]
- Topical Application: One week later, the test substance is applied topically to the same area.[7]
- Rest Period: A rest period of 10-14 days follows the induction phase to allow for the development of an immune response.[7][9]
- Challenge Phase: The test substance is applied topically to an untreated area of the animals' flanks.[7]
- Evaluation: The skin is observed for signs of an allergic reaction (erythema and edema) at 24 and 48 hours after the challenge application.[9]

Section 4: Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure risks.

- Engineering Controls: Work with DMAPA should be conducted in a well-ventilated area, preferably within a chemical fume hood.[9][10] Eyewash stations and safety showers must be readily accessible.[9][14]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Tightly fitting safety goggles and a face shield are required.[7][9]
 - Skin Protection: Chemical-resistant gloves (e.g., butyl rubber), protective clothing, and an apron should be worn.[9]
 - Respiratory Protection: In case of insufficient ventilation or potential for inhalation, a NIOSH-approved respirator with appropriate cartridges is necessary.
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [14] Keep containers tightly closed and store under an inert gas.[7] DMAPA is incompatible with strong oxidizing agents, acids, and carbon dioxide.[7] It can also react with copper, zinc, and their alloys.[1][6]

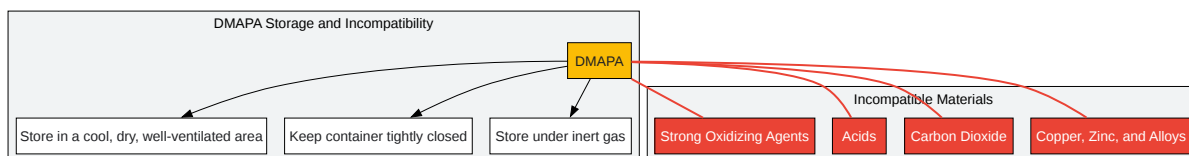
Section 5: Emergency Procedures

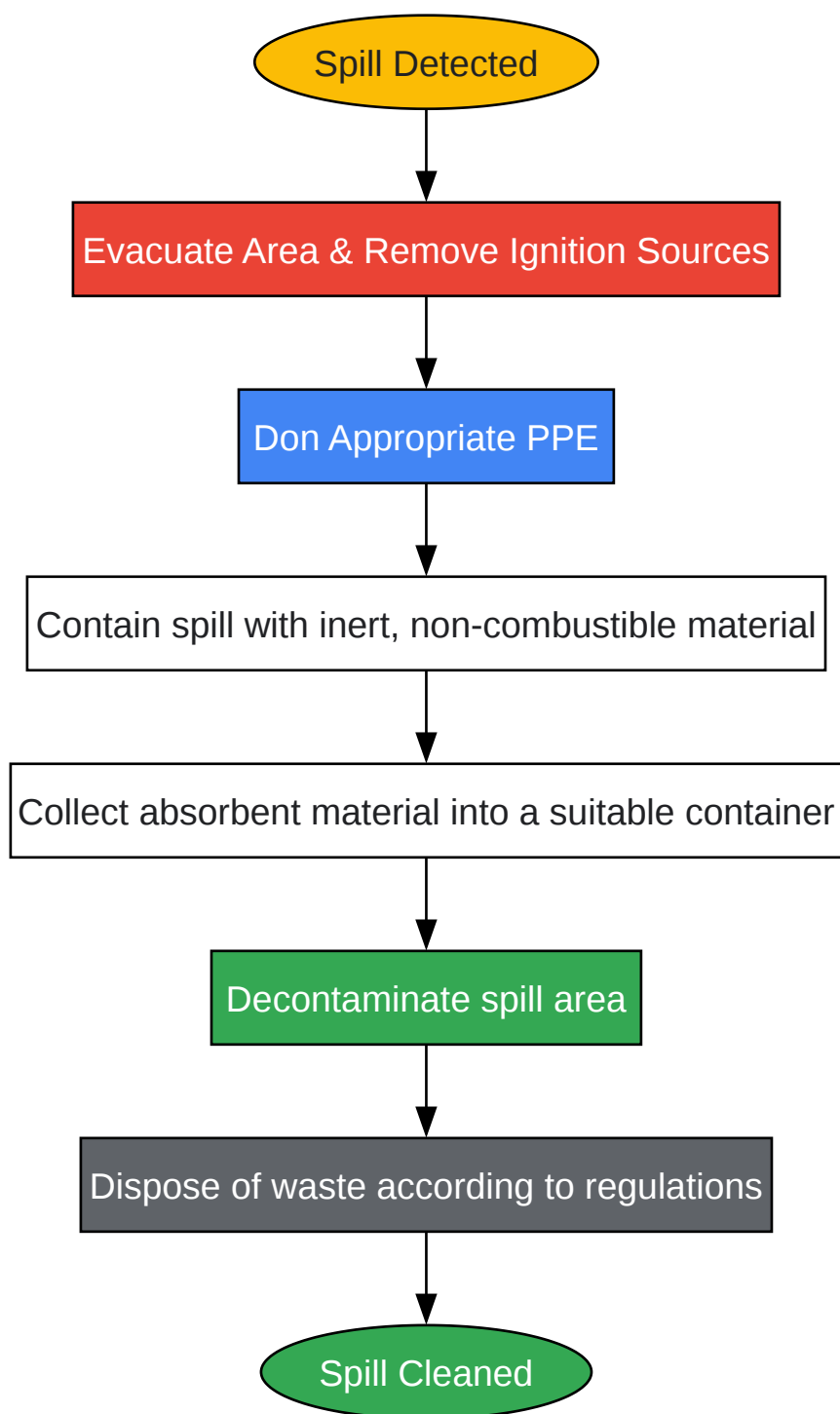
In the event of an exposure or spill, immediate and appropriate action is critical.

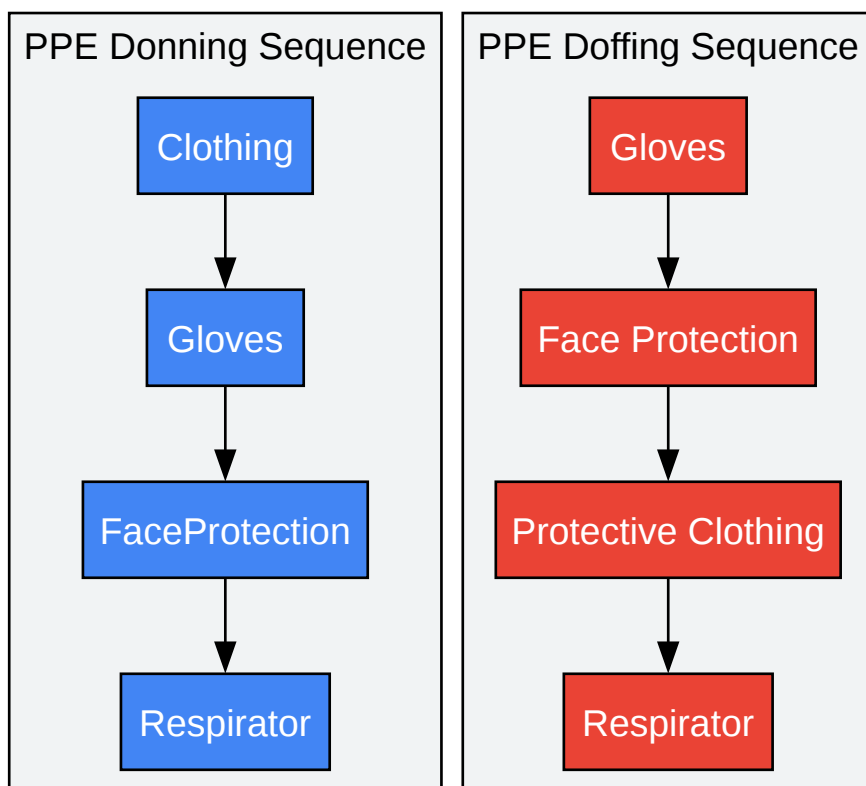
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[7\]](#)[\[9\]](#)[\[14\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[14\]](#) Seek immediate medical attention.[\[14\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, holding the eyelids open.[\[14\]](#) Seek immediate medical attention.[\[14\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink 2-4 cupfuls of milk or water if the person is conscious.[\[14\]](#) Seek immediate medical attention.[\[14\]](#)
- Spills: Evacuate the area and remove all sources of ignition.[\[7\]](#)[\[12\]](#) Use absorbent, non-combustible material to contain the spill.[\[12\]](#) Dispose of the waste in accordance with local, state, and federal regulations.[\[9\]](#)

Section 6: Visual Safety Guides

To further aid researchers, the following diagrams illustrate key safety workflows and information.







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